Vescalin: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Vescalin*

Cat. No.: *B1256471*

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Introduction

Vescalin, a C-glucosidic ellagitannin, is a polyphenolic compound found in various plant species. As a member of the hydrolyzable tannin family, it is recognized for its potential bioactive properties. A thorough understanding of its physicochemical characteristics, particularly its solubility and stability, is paramount for its development as a therapeutic agent or its application in other scientific fields. This technical guide provides a comprehensive overview of the core solubility and stability properties of **Vescalin**, offering detailed experimental protocols and data presentation frameworks to aid researchers in their investigations. While specific quantitative data for **Vescalin** is not extensively available in public literature, this guide furnishes the necessary methodological foundation to generate such critical data.

Solubility Properties of **Vescalin**

Vescalin is generally described as a water-soluble compound.[1] However, for pharmaceutical development and scientific research, a quantitative understanding of its solubility in various solvents and under different physiological conditions is essential.

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Illustrative Solubility Data

The following table provides a template for presenting experimentally determined solubility data for **Vescalin**. The values presented are for illustrative purposes only and should be replaced with empirical data.

Solvent System	Temperature (°C)	pH	Solubility (mg/mL)	Method
Purified Water	25	7.0	[Data to be determined]	Shake-Flask
Purified Water	37	7.4	[Data to be determined]	Shake-Flask
Phosphate Buffer	37	2.0	[Data to be determined]	Shake-Flask
Phosphate Buffer	37	6.8	[Data to be determined]	Shake-Flask
Ethanol	25	N/A	[Data to be determined]	Shake-Flask
Methanol	25	N/A	[Data to be determined]	Shake-Flask
DMSO	25	N/A	[Data to be determined]	Shake-Flask
Acetonitrile	25	N/A	[Data to be determined]	Shake-Flask

Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[2][3]

Objective: To determine the equilibrium solubility of **Vescalin** in various solvents.

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Materials:

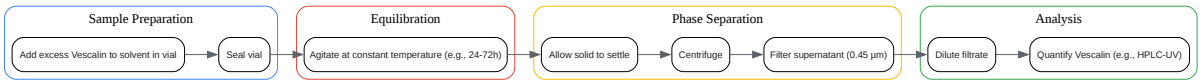
- **Vescalin** reference standard
- Solvents (e.g., Purified Water, Phosphate Buffers of various pH, Ethanol, Methanol, DMSO, Acetonitrile)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.45 µm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a validated analytical method for **Vescalin** quantification.

Procedure:

- Add an excess amount of **Vescalin** to a series of vials, each containing a known volume of the desired solvent. The excess solid should be visually apparent.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After equilibration, allow the samples to stand to permit the undissolved solid to settle.
- Centrifuge the samples to further separate the solid and supernatant.
- Carefully withdraw an aliquot of the supernatant and filter it through a 0.45 µm syringe filter.
- Dilute the filtrate with an appropriate solvent and quantify the concentration of **Vescalin** using a validated analytical method (e.g., HPLC-UV).

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- The experiment should be performed in triplicate for each solvent.



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Shake-Flask Solubility Determination Workflow

Stability Properties of **Vescalin**

Vescalin, as a hydrolyzable tannin, is susceptible to degradation under various conditions, including hydrolysis and oxidation.[4] A comprehensive stability profile is crucial for determining appropriate storage conditions, shelf-life, and potential degradation pathways.

Illustrative Stability Data (Forced Degradation)

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. The following table illustrates how data from such studies for **Vescalin** could be presented.

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Stress Condition	Parameters	Time (hours)	Vescalin Remaining (%)	Degradation Products Observed
Acid Hydrolysis	0.1 M HCl	24, 48, 72	[Data to be determined]	[e.g., Peak at RRT x.xx]
1 M HCl	24, 48, 72	[Data to be determined]	[e.g., Peak at RRT x.xx]	
Base Hydrolysis	0.1 M NaOH	2, 4, 8	[Data to be determined]	[e.g., Peak at RRT y.yy]
1 M NaOH	2, 4, 8	[Data to be determined]	[e.g., Peak at RRT y.yy]	
Oxidation	3% H_2O_2	24, 48, 72	[Data to be determined]	[e.g., Peak at RRT z.zz]
30% H_2O_2	24, 48, 72	[Data to be determined]	[e.g., Peak at RRT z.zz]	
Thermal	60°C (Solid)	24, 48, 72	[Data to be determined]	[e.g., No significant degradation]
80°C (Solution)	24, 48, 72	[Data to be determined]	[e.g., Peak at RRT a.aa]	
Photolytic	ICH Q1B Option 2	-	[Data to be determined]	[e.g., Peak at RRT b.bb]

Experimental Protocol: Forced Degradation Studies

Objective: To investigate the degradation pathways of **Vescalin** under various stress conditions and to develop a stability-indicating analytical method.

Materials:

- **Vescalin** reference standard

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- Hydrochloric acid (HCl) solutions (e.g., 0.1 M and 1 M)
- Sodium hydroxide (NaOH) solutions (e.g., 0.1 M and 1 M)
- Hydrogen peroxide (H_2O_2) solution (e.g., 3% and 30%)
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector
- Validated HPLC method for **Vescalin** (to be developed as part of the study)

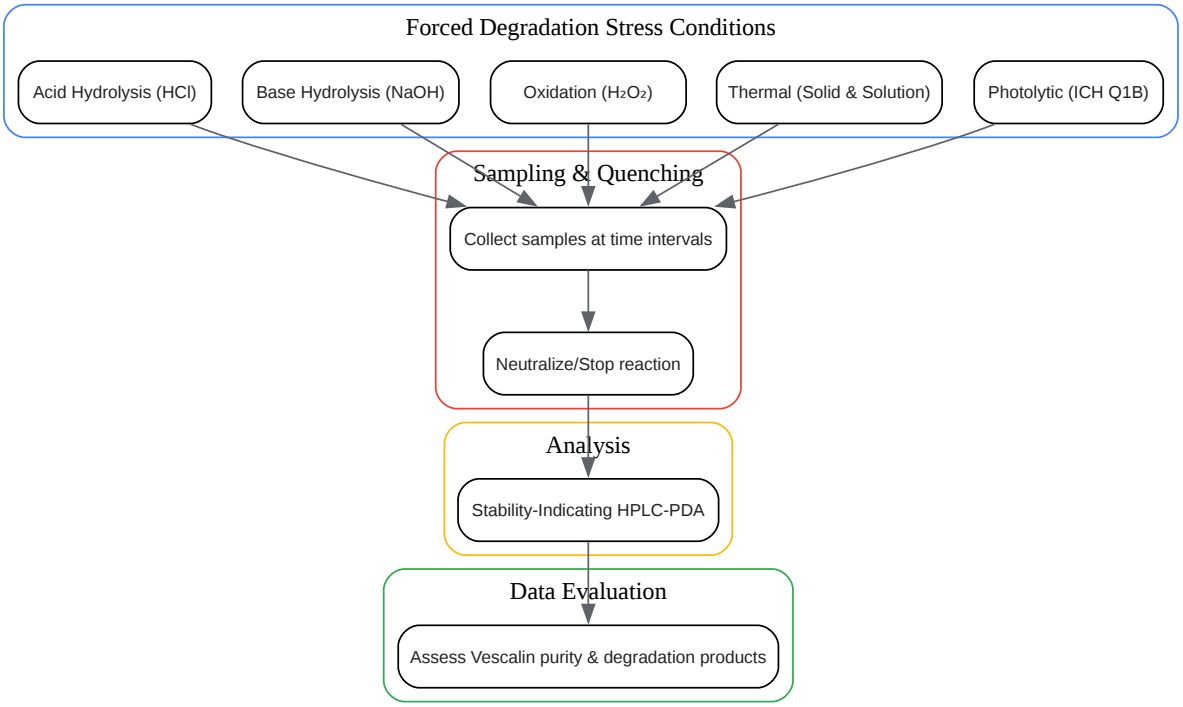
Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Vescalin** in a suitable solvent (e.g., water or methanol).
- Acid Hydrolysis: Mix the **Vescalin** stock solution with an equal volume of HCl solution (0.1 M and 1 M separately). Store the solutions at a specified temperature (e.g., 60°C) and collect samples at various time points. Neutralize the samples before analysis.
- Base Hydrolysis: Mix the **Vescalin** stock solution with an equal volume of NaOH solution (0.1 M and 1 M separately). Store the solutions at room temperature and collect samples at various time points. Neutralize the samples before analysis.
- Oxidative Degradation: Mix the **Vescalin** stock solution with an equal volume of H_2O_2 solution (3% and 30% separately). Store the solutions at room temperature, protected from light, and collect samples at various time points.
- Thermal Degradation (Solid State): Store solid **Vescalin** in a temperature-controlled oven at an elevated temperature (e.g., 60°C). Collect samples at various time points, dissolve in a suitable solvent, and analyze.
- Thermal Degradation (Solution): Store the **Vescalin** stock solution in a temperature-controlled oven at an elevated temperature (e.g., 80°C). Collect samples at various time points and analyze.

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- Photolytic Degradation: Expose the **Vescalin** stock solution and solid sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (ICH Q1B Option 2).[5] A dark control sample should be stored under the same conditions but protected from light.

- Analysis: Analyze all samples using a developed and validated stability-indicating HPLC method. The method should be able to separate the intact **Vescalin** from all generated degradation products. A PDA detector is recommended to assess peak purity.



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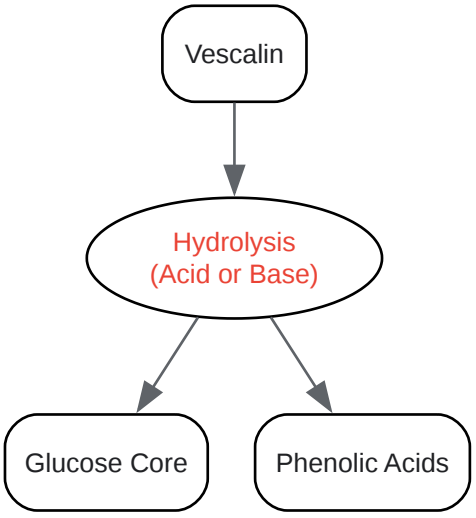
Forced Degradation Study Workflow

Potential Degradation Pathways

Based on the chemistry of hydrolyzable tannins, the following general degradation pathways can be anticipated for **Vescalin**.

Hydrolysis

Under acidic or basic conditions, the ester linkages in the **Vescalin** molecule can be hydrolyzed, leading to the release of the glucose core and the associated phenolic acid moieties.



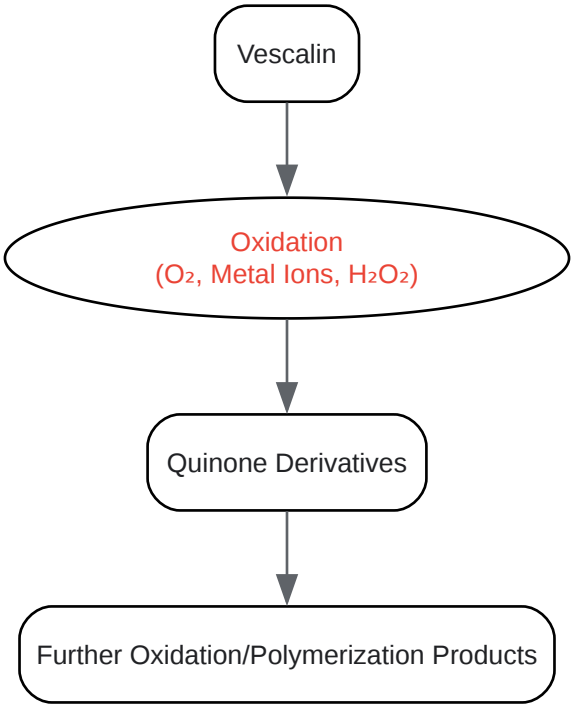
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*General Hydrolytic Degradation of **Vescalin***

Oxidation

The pyrogallol-like structures within **Vescalin** are susceptible to oxidation, which can be initiated by oxygen, metal ions, or other oxidizing agents. This can lead to the formation of quinone-type structures and further polymerization or cleavage products.

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*General Oxidative Degradation of **Vescalin***

Conclusion

This technical guide provides a foundational framework for the investigation of the solubility and stability of **Vescalin**. While specific quantitative data remains to be elucidated through rigorous experimentation, the detailed protocols and data presentation formats offered herein are intended to guide researchers in generating high-quality, reproducible data. A thorough understanding of these core physicochemical properties is a critical step in unlocking the full scientific and therapeutic potential of **Vescalin**. It is recommended that all experimental work be conducted in accordance with relevant regulatory guidelines, such as those provided by the International Council for Harmonisation (ICH).

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